

Time-lapse imaging of Importazole treated mitotic spindles

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Compound of Interest

Compound Name: *Importazole hydrochloride*

Cat. No.: *B1192883*

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Application Note: Optimized Protocol for Time-Lapse Imaging of Importazole-Treated Mitotic Spindles

in Live-Cell Mitosis

Abstract

This application note provides a rigorous methodology for the time-lapse visualization of mitotic spindle dynamics under the influence of Importazole, a specific small-molecule inhibitor of the transport receptor Importin-

. Unlike broad-spectrum microtubule poisons (e.g., Nocodazole), Importazole specifically targets the RanGTP-dependent release of Spindle Assembly Factors (SAFs), allowing researchers to dissect the spatial regulation of spindle formation. This guide details cell preparation, acute drug delivery during live acquisition, and quantitative image analysis to validate spindle collapse and chromosome misalignment phenotypes.

Introduction: The RanGTP-Importin- Axis Mechanistic Background

In interphase, Importin-`ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

functions primarily in nucleocytoplasmic transport.^{[1][2]} However, during mitosis, the nuclear envelope breaks down, and the RanGTP gradient takes center stage.

- **The Gradient:** Chromatin-bound RCC1 (RanGEF) generates a high concentration of RanGTP near chromosomes.

- **The Cargo Release:** Importin-

normally sequesters Spindle Assembly Factors (SAFs) such as TPX2 and NuMA in an inactive state. High RanGTP concentrations near chromosomes bind Importin-

, forcing it to release these SAFs.

- **Spindle Assembly:** Released SAFs promote microtubule nucleation and stabilization locally around chromosomes, driving bipolar spindle formation.

Importazole Mechanism of Action

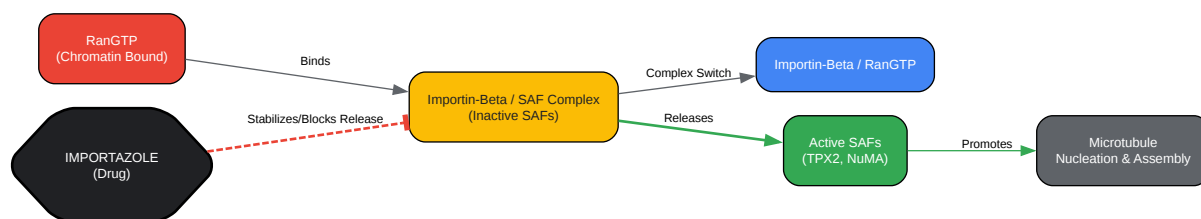
Importazole (2,4-diaminoquinazoline) specifically blocks the function of Importin-`ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

by altering its interaction with RanGTP.^{[1][3][4][5]} It does not prevent RanGTP binding per se but impairs the functional release of cargo (Soderholm et al., 2011). Consequently, even in the presence of RanGTP, SAFs remain sequestered, leading to spindle defects.

Key Phenotypes to Expect:

- **Spindle Collapse/Instability:** Failure to maintain pole-to-pole distance.
- **Congression Defects:** Chromosomes fail to align at the metaphase plate.
- **Monopolarity:** In severe cases or specific timing, spindles may collapse into a mono-aster.

Mechanism Visualization



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Figure 1: Mechanism of Action. Importazole prevents the RanGTP-mediated release of Spindle Assembly Factors (SAFs) from Importin- β , inhibiting spindle formation.

Experimental Design & Reagents

Cell Line Selection

- Recommended: HeLa or U2OS cells.
- Reporters: Stable expression of H2B-mCherry (Chromosomes) and α -Tubulin-GFP (Spindle) is critical for live tracking. Transient transfection is acceptable but stable lines reduce variability.

Drug Preparation

Importazole is hydrophobic and requires careful handling to prevent precipitation in aqueous media.

Reagent	Stock Concentration	Solvent	Storage	Working Conc. [4]
Importazole	15 mM	DMSO (Anhydrous)	-20°C (Desiccated)	40 - 50 M
Nocodazole	10 mM	DMSO	-20°C	100 ng/mL (Pos. Ctrl)
DMSO	N/A	N/A	RT	Equal Vol (Neg. Ctrl)

“

Critical Insight: The IC50 in HeLa cells is ~22.5

M.[3] We recommend 40-50

M for acute live-cell experiments to ensure rapid penetrance and observable phenotypic onset within the imaging window (1-2 hours).

Detailed Protocols

Protocol A: Cell Preparation (Day -1)

- Vessel: Seed cells into 35mm glass-bottom dishes (e.g., MatTek or Ibidi). Plastic bottoms are unsuitable for high-NA objectives.
- Density: Target 60-70% confluency on the day of imaging. Over-confluent cells may round up, obscuring spindle geometry.
- Media: Use Phenol Red-free DMEM supplemented with 10% FBS and L-Glutamine. Phenol red causes background fluorescence.

Protocol B: Microscope Configuration (Day 0)

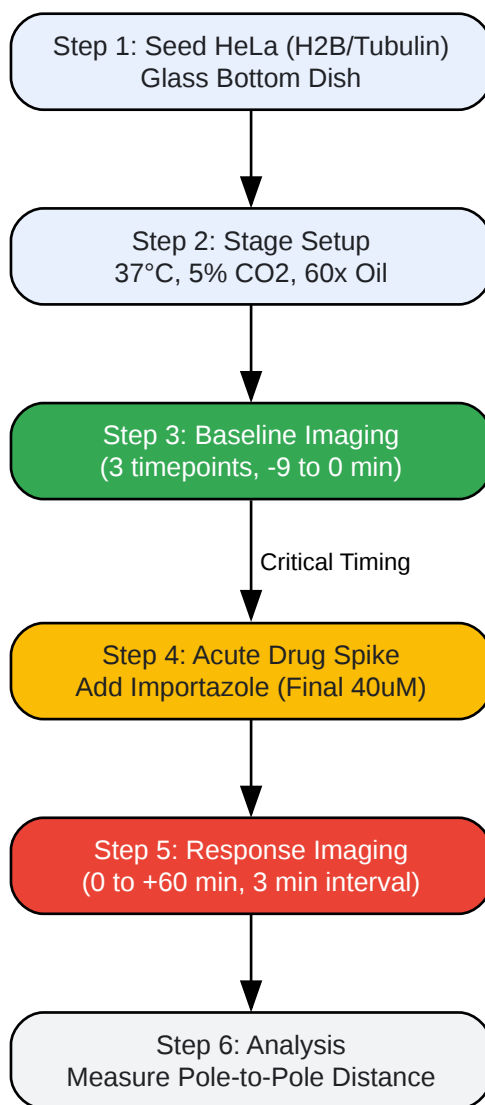
- Modality: Spinning Disk Confocal (preferred for speed/low phototoxicity) or Widefield Deconvolution.
- Objective: 60x or 100x Oil Immersion (NA 1.4).
- Environmental Control: Strict 37°C and 5% CO₂. Microtubule dynamics are highly temperature-sensitive; cooling causes depolymerization, mimicking drug effects falsely.
- Time Interval: Capture z-stacks every 3 minutes. Faster intervals (e.g., 30s) may cause phototoxicity; slower intervals (>5 min) miss the collapse dynamics.

Protocol C: Acute Drug Treatment & Acquisition

Rationale: Adding the drug during acquisition allows you to normalize the phenotype to the pre-drug state of the same cell.

- Stage Setup: Mount the dish and identify 3-5 fields of view containing prophase or metaphase cells.
- Pre-Drug Baseline: Start the time-lapse. Acquire 3-5 timepoints (approx. 9-15 mins) to establish healthy spindle behavior.
- Drug Addition (The "Spike"):
 - Prepare a 2x dosing solution (e.g., 80 mM Importazole in pre-warmed media).
 - Gently add the 2x solution 1:1 to the dish volume directly on the stage.
 - Do not pipette vigorously to avoid detaching mitotic cells (which are loosely adherent).
- Post-Drug Imaging: Continue imaging for 60-90 minutes.
- Post-Acquisition: Verify cell viability. If cells bleb or burst immediately, the concentration is too toxic or the DMSO content (>0.5%) is too high.

Workflow Diagram



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Figure 2: Experimental Workflow. From cell seeding to acute drug addition and analysis.

Data Analysis & Expected Results

Quantitative analysis is required to distinguish Importazole effects from natural mitotic variance.

Metrics Table

Metric	Definition	Expected Change (Importazole)
Spindle Length	3D distance between spindle poles (m).	Decrease (Shortening/Collapse).
Congression Index	Width of the metaphase plate (H2B signal).	Increase (Chromosomes fail to align).[3]
Spindle Aspect Ratio	Length / Width of the spindle.	Decrease (Spindles become spherical/monopolar).
Time to Anaphase	Duration from NEBD to anaphase onset.	Delayed/Arrested (Spindle Checkpoint activation).

Troubleshooting Guide

- Issue: Drug Precipitation.
 - Cause: Adding high-concentration DMSO stock directly to cold media.
 - Solution: Dilute stock into pre-warmed (37°C) media immediately before addition. Ensure final DMSO < 0.5%.
- Issue: No Phenotype Observed.
 - Cause: Drug degradation or efflux.
 - Solution: Use fresh stock (Importazole degrades in solution over months). Ensure 40-50 M concentration.
- Issue: Immediate Cell Death.
 - Cause: Phototoxicity combined with drug stress.
 - Solution: Reduce laser power, increase binning (2x2), or increase time interval to 5 mins.

References

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